

# A Researcher's Comprehensive Guide to the Safe Handling of TPCK

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## Compound of Interest

Compound Name: *Tosyl-L-phenylalanyl Chloride*

CAS No.: 29739-88-6

Cat. No.: B1588259

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## An In-depth Technical Guide for Laboratory Professionals

N- $\alpha$ -Tosyl-L-phenylalanyl chloromethyl ketone (TPCK) is a widely utilized and potent irreversible inhibitor of chymotrypsin and other chymotrypsin-like serine proteases.<sup>[1][2][3]</sup> Its utility extends to the study of various cellular processes, including apoptosis and signal transduction pathways.<sup>[2][4]</sup> However, the very reactivity that makes TPCK a valuable research tool also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a detailed framework for the safe handling, storage, and disposal of TPCK, grounded in its chemical properties and mechanism of action, to ensure the well-being of researchers and the integrity of experimental outcomes.

## Understanding the Hazard: The Chemical Rationale for Caution

TPCK's primary mechanism of action involves the alkylation of the histidine-57 residue within the active site of chymotrypsin and similar serine proteases.<sup>[5]</sup> The chloromethyl ketone moiety is a key functional group that reacts with the active site, forming a covalent bond and leading to

irreversible inhibition.[3][6] This high reactivity is not limited to its intended targets; TPCK can also react with other nucleophilic residues, such as the sulfhydryl group of cysteine in some cysteine proteases.[3][5][7] This inherent reactivity is the foundation for the safety precautions outlined in this guide. Exposure to TPCK can lead to skin and eye irritation, and it may cause respiratory irritation.[8]

## Key Chemical and Physical Properties of TPCK

Property	Value	Source(s)
Molecular Formula	C17H18ClNO3S	[2][9]
Molecular Weight	351.85 g/mol	[2][9]
Appearance	White crystalline powder	[2][9]
Melting Point	106-108 °C	[2][9]
Solubility	Soluble in DMSO (>10 mg/mL), methanol, and ethanol.[1][9][10]	[1][9][10]
Storage Temperature	-20°C (desiccated)	[1][2]

## Personal Protective Equipment (PPE): Your First Line of Defense

Given TPCK's potential to cause skin and eye irritation, a comprehensive PPE strategy is non-negotiable.[8] The following PPE should be considered mandatory when handling TPCK in its powdered form or in solution.[9][11][12][13]

- **Eye Protection:** Tightly fitting safety goggles with side shields are essential to protect against accidental splashes or contact with the powder.[9]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Gloves should be inspected for any signs of degradation before use and disposed of immediately after handling TPCK.[9] Always wash hands thoroughly after removing gloves.[9]

- **Body Protection:** A laboratory coat is required to protect street clothing from contamination. For larger quantities or in situations with a higher risk of spillage, impervious clothing may be necessary.<sup>[9]</sup>
- **Respiratory Protection:** When handling the powdered form of TPCK, especially when weighing, a full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.<sup>[9]</sup> All handling of the powder should be performed in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[9]</sup>

## Prudent Practices for Safe Handling and Storage

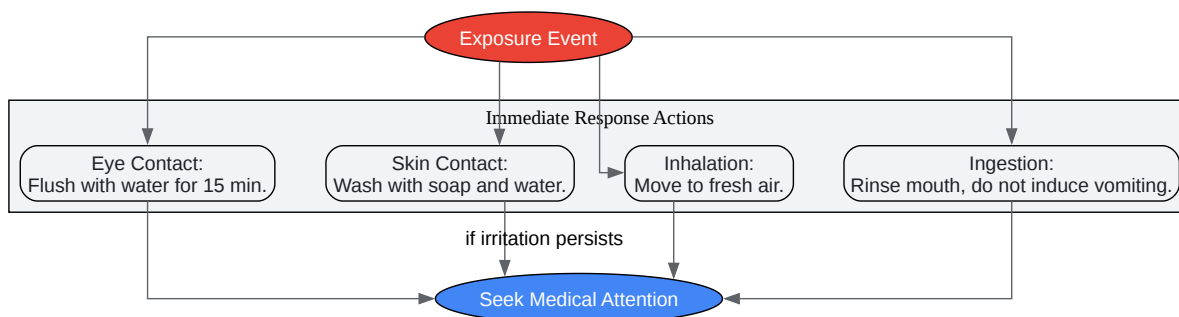
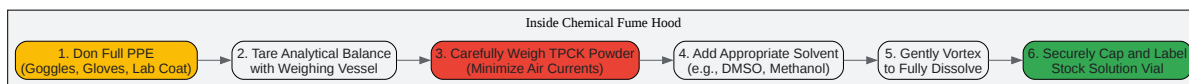
Adherence to meticulous handling and storage protocols is critical for both safety and maintaining the integrity of the compound.

### Storage and Stability

TPCK is stable for at least two years when stored as a desiccated powder at -20°C.<sup>[1][5]</sup> Stock solutions in dimethyl sulfoxide (DMSO), methanol, or ethanol can be stable for several months when stored at 4°C.<sup>[1][10]</sup> However, aqueous working solutions are not stable and should be prepared fresh for each experiment.<sup>[5][10]</sup>

### Weighing and Reconstitution

The process of weighing and reconstituting TPCK powder presents the highest risk of aerosolization and exposure.



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